

An In-depth Technical Guide to the Chromophore of Direct Black 166

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Direct black 166*

CAS No.: *57131-19-8*

Cat. No.: *B13793532*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chromophore of **Direct Black 166** (C.I. 30026), a trisazo dye known for its application in coloring cellulosic fibers, leather, and paper. This document details the dye's chemical structure, synthesis, and physicochemical properties, with a focus on quantitative data and experimental methodologies.

Core Chemical Identity

Direct Black 166 is a complex trisazo dye, meaning its chromophoric system is characterized by three azo ($-N=N-$) groups connecting aromatic moieties. This extensive conjugation is responsible for its deep black color.

Property	Value
C.I. Name	Direct Black 166
C.I. Number	30026
CAS Number	57131-19-8
Molecular Formula	C ₃₅ H ₂₆ N ₁₀ Na ₂ O ₈ S ₂
Molecular Weight	824.76 g/mol
Chemical Class	Trisazo

The Chromophore: Structure and Synthesis

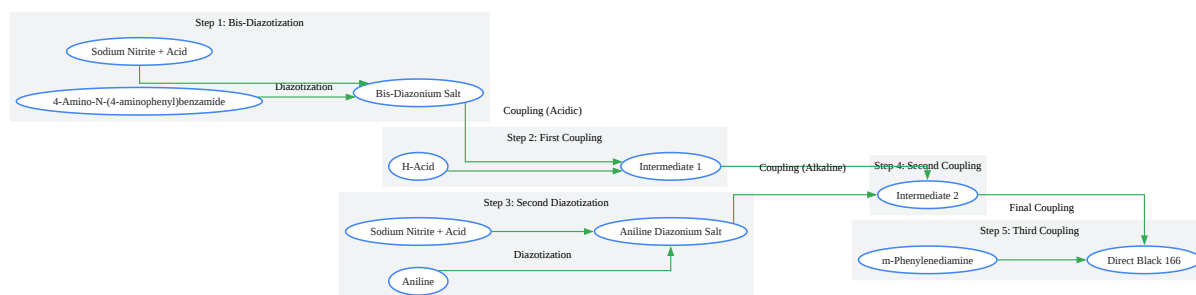
The chromophore of **Direct Black 166** is a large, conjugated system built upon a series of aromatic rings linked by three azo bridges. The synthesis of this complex molecule is a multi-step process involving sequential diazotization and coupling reactions.

The manufacturing process for **Direct Black 166** involves the following key steps:

- **Double Nitriding (Diazotization)** of 4-Amino-N-(4-aminophenyl)benzamide: The synthesis begins with the diazotization of both amino groups of 4-amino-N-(4-aminophenyl)benzamide. This is typically carried out in an acidic medium at low temperatures (0-5 °C) using sodium nitrite to form a bis-diazonium salt.
- **First Coupling**: The resulting bis-diazonium salt is then coupled with 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid) under acidic conditions.
- **Second Diazotization**: Aniline is separately diazotized under acidic conditions with sodium nitrite.
- **Second Coupling**: The diazotized aniline is then coupled to the product from the first coupling reaction in the neighborhood of the amino group on the H-acid moiety, under alkaline conditions.
- **Third Coupling**: Finally, the intermediate product is coupled with Benzene-1,3-diamine (m-phenylenediamine).

The final structure is a complex arrangement of aromatic rings, azo groups, and auxochromes (such as -OH and -NH₂) which modulate the color and solubility of the dye.

Logical Relationship of Synthesis Steps



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Caption: Synthesis workflow for **Direct Black 166**.

Physicochemical Properties and Characterization

The extensive conjugation in the **Direct Black 166** molecule dictates its strong absorption of light across the visible spectrum, resulting in its black color.

Spectral Properties:

While a specific lambda-max (λ_{max}) for **Direct Black 166** is not readily available in the public domain, trisazo dyes of this nature typically exhibit broad absorption bands across the visible spectrum (400-700 nm) due to multiple electronic transitions within the chromophore. The combination of these absorptions results in the perception of a black color.

Fastness Properties:

The performance of a dye is critically dependent on its fastness properties, which describe its resistance to various environmental factors.

Fastness Test	Fading	Staining
Light Fastness	3	-
Washing (Soaping)	1	3
Water	-	1
Acid Resistance	3	-
Alkali Resistance	2-3	-

Note: Fastness is typically rated on a scale of 1 to 5 or 1 to 8, where a higher number indicates better fastness. The specific scale for the above data is based on ISO standards as presented in the source.

Experimental Protocols

The following are generalized experimental protocols for the synthesis and characterization of trisazo dyes, which can be adapted for **Direct Black 166**.

4.1. General Synthesis Protocol for a Trisazo Dye

This protocol is a representative example and would require optimization for the specific synthesis of **Direct Black 166**.

Materials:

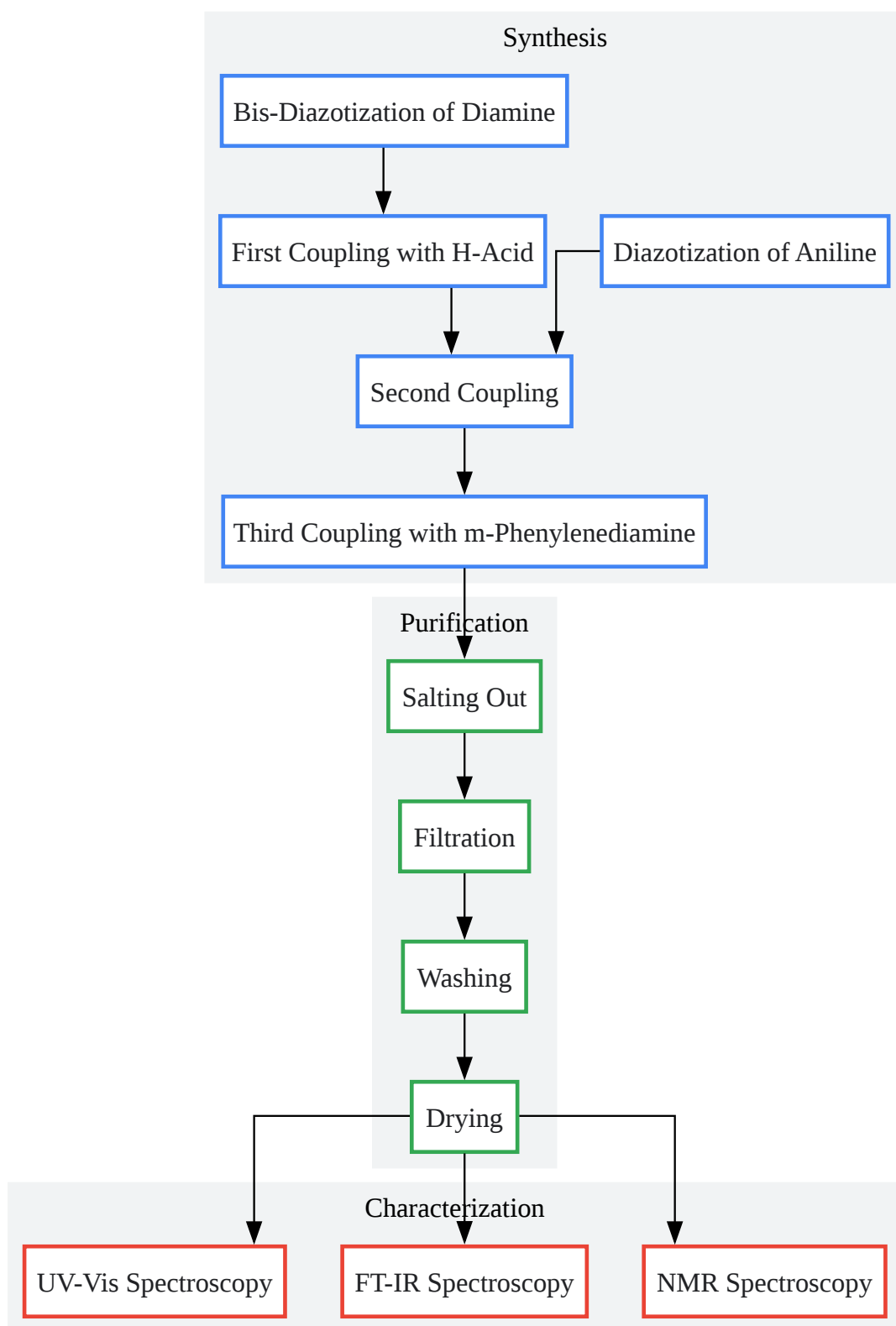
- Aromatic diamine (e.g., 4-Amino-N-(4-aminophenyl)benzamide)
- Coupling components (e.g., H-acid, m-phenylenediamine)
- Aniline
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Sodium carbonate (Na_2CO_3)
- Ice

Procedure:

- Diazotization of the Diamine:
 - Dissolve the aromatic diamine in dilute hydrochloric acid.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite with constant stirring, maintaining the temperature below 5 °C.
 - Stir for 30-60 minutes. The completion of diazotization can be checked with starch-iodide paper (excess nitrous acid will turn the paper blue).
- First Coupling Reaction:
 - Prepare a solution of the first coupling component (e.g., H-acid) in an alkaline or acidic solution as required by the specific reaction.
 - Cool the solution to 0-5 °C.
 - Slowly add the diazonium salt solution to the coupling component solution with vigorous stirring, maintaining the low temperature and appropriate pH.

- Stir for 1-2 hours until the coupling is complete.
- Second Diazotization (of Aniline):
 - Follow the same procedure as in step 1, using aniline as the starting amine.
- Second Coupling Reaction:
 - Adjust the pH of the intermediate product from step 2 to the required alkaline or acidic condition.
 - Slowly add the aniline diazonium salt solution with stirring, maintaining a low temperature.
 - Stir for 1-2 hours.
- Third Coupling Reaction:
 - Prepare a solution of the final coupling component (e.g., m-phenylenediamine).
 - Slowly add this solution to the reaction mixture from step 4, adjusting the pH as necessary.
 - Stir for an additional 1-2 hours to ensure complete reaction.
- Isolation and Purification:
 - The dye is typically precipitated from the reaction mixture by adding a salt, such as sodium chloride ("salting out").
 - The precipitate is then collected by filtration, washed with a salt solution to remove impurities, and dried.
 - Further purification can be achieved by recrystallization from a suitable solvent or by chromatographic techniques.

Experimental Workflow for Synthesis and Purification



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Caption: General experimental workflow for a trisazo dye.

4.2. Characterization Techniques

- **UV-Visible (UV-Vis) Spectroscopy:** An aqueous solution of the purified dye is prepared, and its absorbance is measured across the ultraviolet and visible range (typically 200-800 nm). This will reveal the absorption maxima (λ_{max}) characteristic of the chromophore.
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** The solid dye sample is analyzed to identify characteristic functional groups. Key vibrational bands to look for in **Direct Black 166** would include:
 - N=N stretching (azo group): $\sim 1400\text{-}1450\text{ cm}^{-1}$ (often weak)
 - N-H stretching (amino groups): $\sim 3300\text{-}3500\text{ cm}^{-1}$
 - O-H stretching (hydroxyl group): $\sim 3200\text{-}3600\text{ cm}^{-1}$ (broad)
 - S=O stretching (sulfonate groups): $\sim 1030\text{-}1070\text{ cm}^{-1}$ and $\sim 1170\text{-}1210\text{ cm}^{-1}$
 - C=O stretching (amide group): $\sim 1630\text{-}1680\text{ cm}^{-1}$
 - Aromatic C=C stretching: $\sim 1450\text{-}1600\text{ cm}^{-1}$
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy can be used to elucidate the detailed molecular structure of the dye. This would require dissolving the dye in a suitable deuterated solvent (e.g., DMSO- d_6). The complex aromatic regions of the spectra would require advanced 2D NMR techniques for full assignment.

Applications and Significance

Direct Black 166 is primarily used for dyeing cellulosic materials such as cotton and viscose, as well as for coloring leather and paper. It serves as a substitute for C.I. Direct Black 38, which is derived from the carcinogenic intermediate benzidine. The development and understanding of dyes like **Direct Black 166** are significant in the context of creating safer and more effective colorants for industrial applications.

This guide provides a foundational understanding of the chromophore of **Direct Black 166**. Further research into its specific spectral properties and the optimization of its synthesis are

valuable areas for continued investigation by researchers in the fields of dye chemistry and materials science.

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Phone: (601) 213-4426
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